PHOSGARD C 22-R CAS number and regulatory classification data

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Compound of Interest	
Compound Name:	*PHOSGARD C 22-R*
CAS No.:	*4351-70-6*
Cat. No.:	*B3031525*

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Technical Monograph: Phosgard C 22-R (CAS 4351-70-6)

Regulatory Classification, Toxicological Mechanism, and Analytical Detection

Executive Summary: The "Regrettable Substitution" Paradox

Phosgard C 22-R is a chlorinated organophosphorus flame retardant (OPFR) often utilized in polyurethane foams, textiles, and resins. Historically, it was adopted as a "safer" alternative to the highly regulated monomeric flame retardants like TCEP (Tris(2-chloroethyl) phosphate) and TDCPP. Its higher molecular weight and oligomeric structure were presumed to reduce volatility and migration potential.

However, current regulatory scrutiny has shifted. Emerging data indicates that **Phosgard C 22-R** shares critical toxicological endpoints with its predecessors—specifically neurotoxicity and potential carcinogenicity. For pharmaceutical scientists, this substance represents a critical

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leachable risk in drug delivery systems and packaging, necessitating rigorous screening beyond standard TCEP protocols.

Chemical Identity & Physicochemical Profile[1][2][3]

Unlike simple phosphate esters, **Phosgard C 22-R** is a complex phosphonate structure. It is crucial to distinguish it from "V6" (a related chlorinated FR), although they are often grouped in toxicological assessments.

Parameter	Data
Trade Name	Phosgard® C 22-R
CAS Registry Number	4351-70-6
Chemical Name	1-[bis(2-chloroethoxy)phosphoryl]oxyethyl bis(2-chloroethyl) phosphate
Molecular Formula	$C_{14}H_{28}Cl_5O_9P_3$
Molecular Weight	~610.55 g/mol
Physical State	Viscous, colorless to pale yellow liquid
Solubility	Soluble in alcohols, ketones, toluene; low water solubility.[1]
Key Structural Feature	Contains both phosphate (P-O-C) and phosphonate (P-C) linkages, increasing hydrolytic stability compared to TCEP.

Regulatory Landscape & Risk Classification[4]

The regulatory status of CAS 4351-70-6 is volatile.[2] While it remains on active inventories (TSCA), it is increasingly flagged by "grouping" initiatives that target chlorinated alkyl phosphates.

3.1 Global Regulatory Status Table

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Jurisdiction	List / Regulation	Status / Classification	Implications for Pharma
Global (IARC)	Monographs	Group 2B (Possibly Carcinogenic to Humans)	High priority for genotoxic impurity assessment (ICH M7).
USA (EPA)	TSCA	Active Inventory; Under scrutiny in the "Polyhalogenated Organophosphates" cluster.	Potential for future Significant New Use Rules (SNUR).
EU (REACH)	CoRAP / SVHC	Under Assessment. Often grouped with TCEP/TCPP for read-across toxicity.	High risk of future Authorization requirement (Annex XIV).
Canada	CMP (Chemicals Management Plan)	Priority for Assessment. Flagged for potential consumer exposure.	Mandatory reporting for importers may apply.

3.2 The "Substitute It Now" (SIN) List

Phosgard C 22-R appears on the NGO-driven SIN List, which often predicts future REACH restrictions. The primary concern is persistence and carcinogenicity, driven by the chloroalkyl moieties which act as alkylating agents.

Toxicological Mechanism of Action[4]

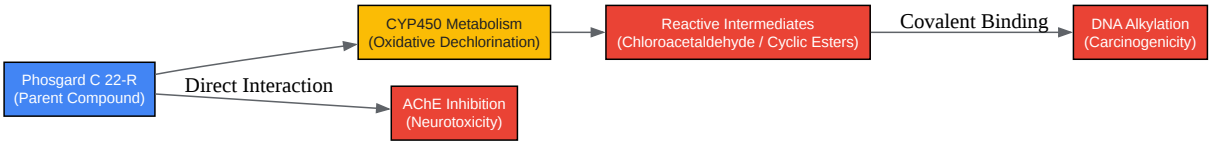
To understand the risk, one must understand the mechanism. The toxicity of **Phosgard C 22-R** is not merely incidental; it is structural.

Mechanistic Pathway:

- Metabolic Activation: The chloroethyl side chains undergo oxidative dechlorination (via Cytochrome P450), producing reactive aldehydes and cyclic phosphate esters.

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- Neurotoxicity: Like many organophosphates, it exhibits weak-to-moderate inhibition of acetylcholinesterase (AChE), leading to potential neurodevelopmental deficits.
- Carcinogenicity: The electrophilic nature of the chloroalkyl groups allows for direct alkylation of DNA (guanine residues), initiating mutagenesis.



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Figure 1: Proposed Adverse Outcome Pathway (AOP) for Chlorinated Organophosphates.

Analytical Methodology: Detection in Pharmaceutical Matrices

For drug development professionals, the critical task is detecting this substance as a leachable in liquid drug products or lyophilized powders. Standard GC-MS is often unsuitable due to the high molecular weight (610 Da) and thermal instability of the phosphonate linkages. LC-MS/MS is the mandatory standard.

5.1 Protocol: Trace Analysis by LC-ESI-MS/MS

Objective: Quantitation of CAS 4351-70-6 at trace levels (< 1 ppm) in aqueous drug formulations.

Step 1: Sample Preparation (Solid Phase Extraction)

- Cartridge: Polymeric Reversed-Phase (e.g., HLB or Strata-X), 60 mg/3 mL.
- Conditioning: 3 mL Methanol followed by 3 mL LC-MS grade water.
- Loading: Load 5 mL of drug product sample (pH adjusted to 7.0).

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- Wash: 3 mL of 5% Methanol in water (removes salts/polar interferences).
- Elution: 3 mL of Acetonitrile (ACN).
- Concentration: Evaporate to dryness under N_2 at 40°C; reconstitute in 200 µL 50:50 MeOH:Water.

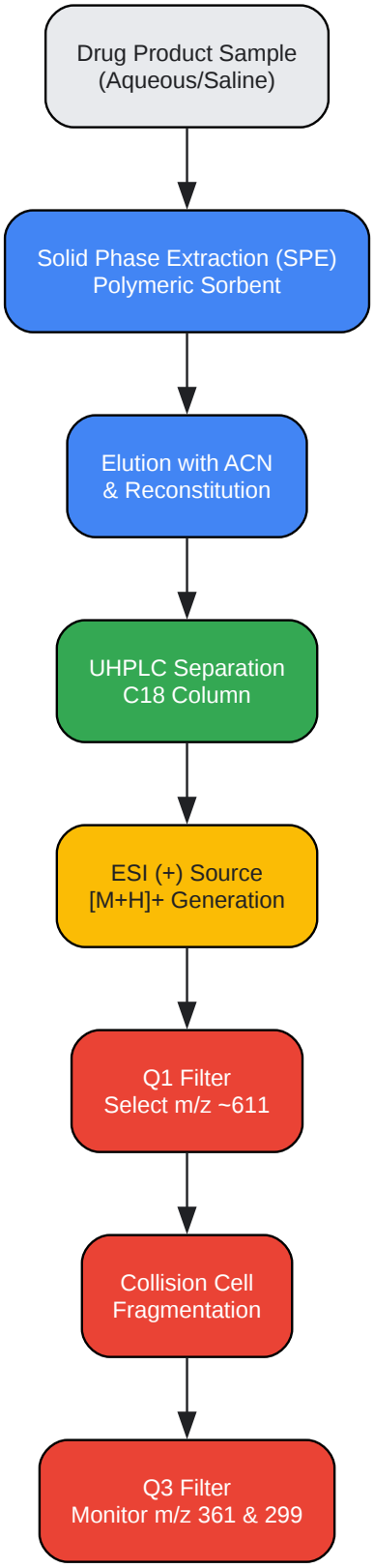
Step 2: LC Parameters

- Column: C18 Core-Shell (2.1 x 100 mm, 1.7 µm).
- Mobile Phase A: 5 mM Ammonium Acetate in Water (0.1% Formic Acid).
- Mobile Phase B: Methanol (0.1% Formic Acid).
- Gradient: 10% B to 95% B over 8 minutes.

Step 3: MS/MS Parameters (ESI Positive Mode)

- Precursor Ion: $[M+H]^+$ = 611.0 m/z (approximate, verify with standard).
- Quantifier Transition: 611.0 -> 361.0 m/z (Loss of bis(chloroethyl)phosphate group).
- Qualifier Transition: 611.0 -> 299.0 m/z.
- Note: Due to the chlorine isotopes ($^{35}Cl/^{37}Cl$), the mass spectrum will show a complex isotopic cluster. Always select the ^{35}Cl monoisotopic peak for maximum sensitivity.

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Figure 2: LC-MS/MS Workflow for **Phosgard C 22-R** Determination.

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Risk Assessment Strategy for Drug Development

When **Phosgard C 22-R** is identified in a container closure system (CCS) or manufacturing component:

- Calculate the PDE (Permitted Daily Exposure):
  - Since it is an IARC 2B carcinogen, default to the TTC (Threshold of Toxicological Concern) for potential genotoxic impurities if specific cancer potency data (slope factor) is unavailable.
  - Standard TTC Limit: 1.5 µ g/day for lifetime exposure.
- Conduct Simulation Studies:
  - Do not rely on "Extractables" data alone. Perform "Leachables" studies using the actual drug vehicle to determine migration kinetics.
- Regulatory Filing:
  - Explicitly list the CAS # 4351-70-6 in the E/L section of the IND/NDA. Do not obscure it under generic terms like "phosphate ester."

References

- National Institute of Standards and Technology (NIST).**Phosgard C 22-R** (Technical Mixture) - Mass Spectrum and Data. NIST Chemistry WebBook, SRD 69.[1] [Link][1]
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- Consumer Product Safety Commission (CPSC).Organohalogen Flame Retardant Scope Document: Polyhalogenated Organophosphate Subclass. [Link]

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